

# An In-depth Technical Guide on Methylated Glucose Derivatives

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## Compound of Interest

Compound Name: 2,6-Di-o-methyl-d-glucose

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## Introduction

This technical guide serves as a resource for researchers and professionals in the fields of biochemistry, pharmacology, and drug development who are interested in methylated derivatives of D-glucose. While the specific compound **2,6-Di-O-methyl-D-glucose** was the focus of the initial inquiry, a comprehensive search of chemical databases and scientific literature did not yield a specific CAS number or detailed experimental data for this particular isomer. This suggests that **2,6-Di-O-methyl-D-glucose** may be a rare or novel compound with limited publicly available information.

In light of this, this guide provides a detailed overview of closely related and well-characterized di-O-methylated D-glucose isomers. The data presented herein has been compiled from various scientific sources and is intended to provide a comparative reference for researchers working with methylated carbohydrates.

## Physicochemical Properties of Di-O-methyl-D-glucose Isomers

The following table summarizes the key physicochemical properties of several known di-O-methyl-D-glucose isomers. This data is essential for the identification, handling, and experimental use of these compounds.

Compound Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
2,3-Di-O-methyl-D-glucose	4261-27-2[1][2]	C <sub>8</sub> H <sub>16</sub> O <sub>6</sub> [2]	208.21[2]
2,4-Di-O-methyl-D-glucose	19887-43-5	C <sub>8</sub> H <sub>16</sub> O <sub>6</sub>	208.21
3,4-Di-O-methyl-D-glucose	4060-06-6	C <sub>8</sub> H <sub>16</sub> O <sub>6</sub>	208.21
3,5-Di-O-methyl-D-glucose	Not Available	C <sub>8</sub> H <sub>16</sub> O <sub>6</sub>	208.21
4,6-Di-O-methyl-D-glucose	20798-53-0	C <sub>8</sub> H <sub>16</sub> O <sub>6</sub>	208.21
3-O-methyl-D-glucose	13224-94-9	C <sub>7</sub> H <sub>14</sub> O <sub>6</sub>	194.18

Note: Data for some isomers is not readily available in public databases.

## Experimental Protocols

Due to the lack of specific experimental protocols for **2,6-Di-O-methyl-D-glucose**, this section will outline a general methodology for the synthesis of a related, well-studied compound,  $\alpha$ -Methyl-d-glucoside, as described in Organic Syntheses. This can serve as a foundational protocol that may be adapted for the synthesis of other methylated glucose derivatives.

### Synthesis of $\alpha$ -Methyl-d-glucoside[3]

#### Materials:

- Anhydrous D-glucose
- Anhydrous, acetone-free methyl alcohol
- Dry hydrogen chloride gas
- Anhydrous sodium carbonate

- Round-bottomed flask (2-liter) with a reflux condenser
- Mechanical stirrer

#### Procedure:

- A solution of hydrogen chloride in methyl alcohol is prepared by passing dry hydrogen chloride gas into 1.5 kg of anhydrous methyl alcohol until a 1% concentration is achieved.
- 500 g of anhydrous D-glucose is added to this solution in a 2-liter round-bottomed flask equipped with a reflux condenser.
- The mixture is heated on a steam bath and boiled under reflux for an extended period (e.g., seventy-two hours).
- After reflux, the solution is concentrated to approximately 800 cc by distillation under reduced pressure.
- The concentrated solution is chilled to 0°C and inoculated with a crystal of  $\alpha$ -methyl-d-glucoside, then allowed to stand at 0°C for twenty-four hours to facilitate crystallization.
- The crystalline product is filtered by suction and washed with cold methyl alcohol.
- The crude product can be purified by recrystallization from methyl alcohol.

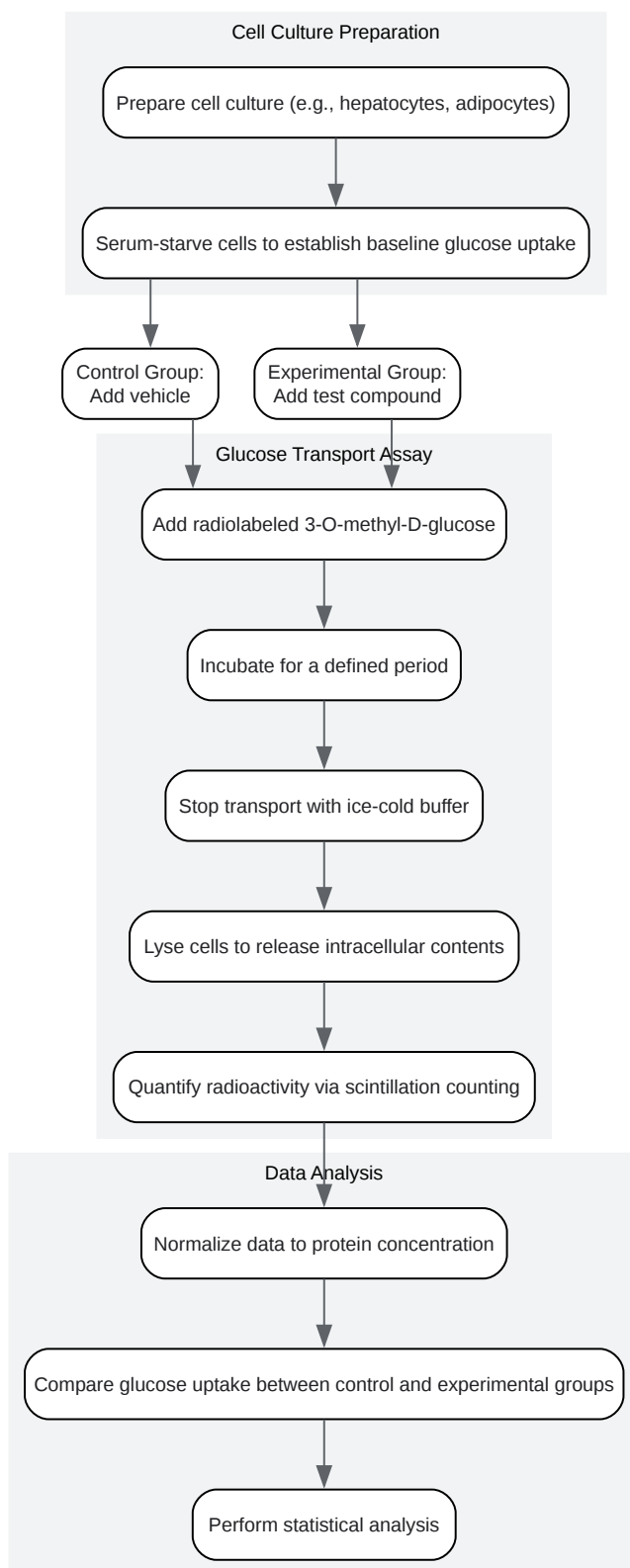
## Signaling Pathways and Biological Activity

Information regarding the specific biological activity and signaling pathways of **2,6-Di-O-methyl-D-glucose** is not available. However, studies on related compounds, such as 3-O-methyl-D-glucose (3-OMG), provide insights into how methylated sugars can interact with biological systems.

3-OMG is a non-metabolizable glucose analog that is transported into cells by glucose transporters but is not phosphorylated by hexokinase.<sup>[4][5]</sup> This property makes it a valuable tool for studying glucose transport independently of downstream metabolic events.

Logical Workflow for Studying Glucose Transport Using 3-O-methyl-D-glucose

The following diagram illustrates a typical experimental workflow for investigating the effects of a substance on glucose transport using 3-O-methyl-D-glucose.



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